

MSDS and safety information for Propazine-d14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propazine-d14

Cat. No.: B12302533

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An In-depth Technical Guide to the MSDS and Safety of Propazine-d14

This guide provides comprehensive safety, handling, and toxicological information for **Propazine-d14**, intended for researchers, scientists, and professionals in drug development. Given that **Propazine-d14** is the deuterated analog of Propazine, much of the safety and toxicology data is extrapolated from the parent compound. This document synthesizes available data for both compounds to ensure safe laboratory practices.

Chemical Identification and Properties

Propazine-d14 is the deuterium-labeled form of Propazine, a triazine herbicide.^[1] It is primarily used for research and development purposes, such as in pharmacokinetic studies or as an internal standard.^{[1][2]} It is not intended for human or veterinary use.^[3]

Table 1: Physical and Chemical Properties

Property	Propazine-d14	Propazine (Parent Compound)
Synonyms	Propazine-d14 (di-iso-propyl-d14)	2-Chloro-4,6-bis(isopropylamino)-s-triazine
CAS Number	1219802-87-5[3][4]	139-40-2[4][5]
Molecular Formula	C ₉ H ₂ ClD ₁₄ N ₅ [3]	C ₉ H ₁₆ ClN ₅ [6][7]
Molecular Weight	243.80 g/mol [3][4]	229.71 g/mol [6][7]
Appearance	White solid[3]	Colorless, white crystalline powder[5][7]
Melting Point	Not specified	212-214 °C[5][6]
Water Solubility	Not specified	8.6 mg/L at 20-22 °C[5][6]
Purity	≥98%[3]	Not applicable
Isotopic Enrichment	98 atom % D[4]	Not applicable

Hazard Identification and Toxicology

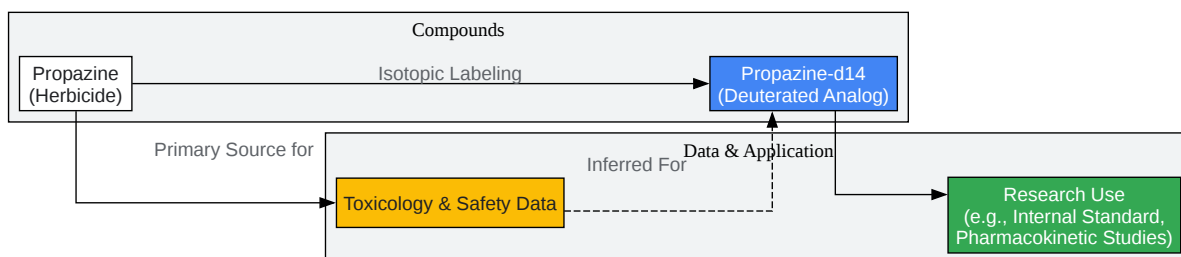
The hazard profile for **Propazine-d14** is primarily inferred from its parent compound, Propazine. Propazine is classified as a potential human carcinogen and a reproductive toxicant.[5][8]

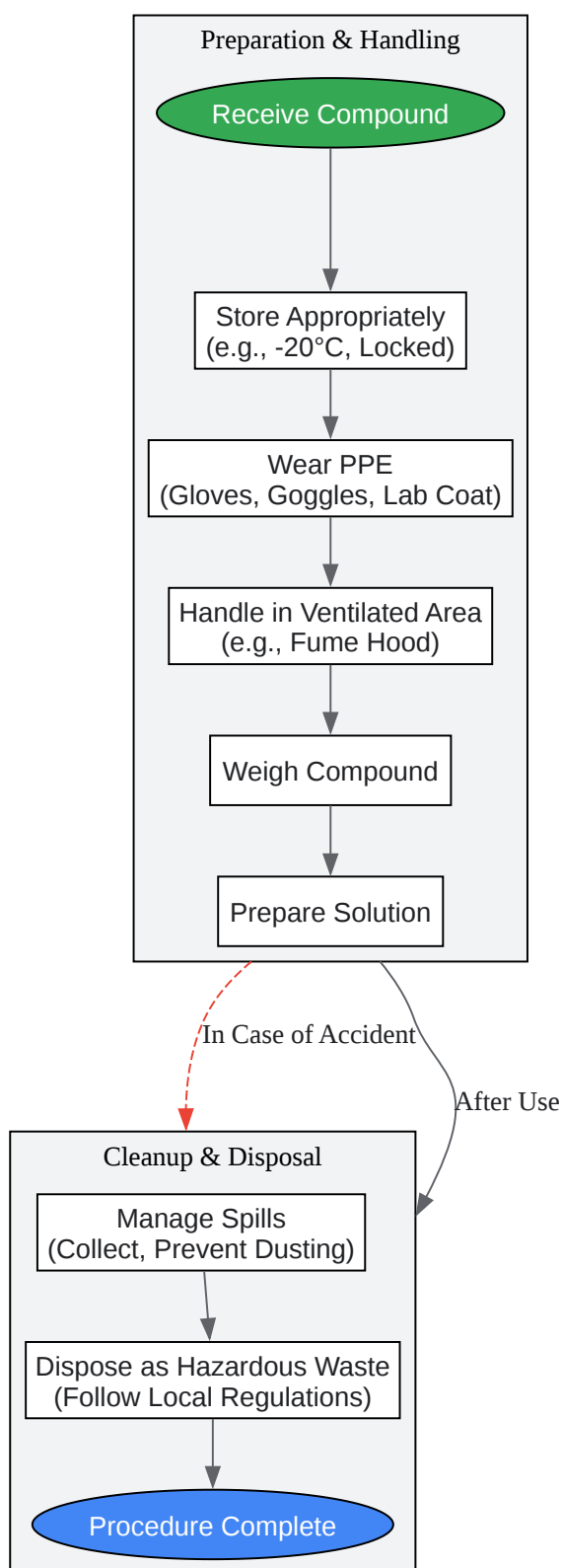
GHS Classification for Propazine

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer[9][10]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects[10]

Signal Word:Warning[9][10]

Logical Relationship of **Propazine-d14** to Parent Compound





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- To cite this document: BenchChem. [MSDS and safety information for Propazine-d14]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12302533#msds-and-safety-information-for-propazine-d14]

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